

An In-Depth Technical Guide to 1-Butanol-d4 in NMR Spectroscopy

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Compound of Interest

Compound Name: 1-Butanol-1,1,2,2-D4

CAS No.: 118104-91-9

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This guide provides a comprehensive overview of 1-Butanol-d4 as a solvent for Nuclear Magnetic Resonance (NMR) spectroscopy. It is intended for researchers, scientists, and professionals in drug development who utilize NMR as a key analytical tool. We will delve into the characteristic NMR signals of this solvent, provide practical guidance for its use, and explain the underlying principles that govern its spectral features.

Introduction: The Utility of 1-Butanol-d4 in NMR

1-Butanol-d4 ($\text{CH}_3\text{CD}_2\text{CD}_2\text{CD}_2\text{OH}$) is a deuterated form of 1-butanol. In ^1H NMR spectroscopy, the primary purpose of using a deuterated solvent is to minimize the solvent's own proton signals, which would otherwise overwhelm the signals from the analyte of interest. The deuterium (^2H) nucleus has a much lower resonance frequency and is typically not observed in standard ^1H NMR experiments. However, no deuterated solvent is 100% pure; there will always be residual protons that give rise to characteristic solvent peaks. Understanding the position and nature of these peaks is crucial for accurate spectral interpretation.

1-Butanol-d₄ is particularly useful for studying samples that are soluble in moderately polar alcohols. Its hydroxyl group can engage in hydrogen bonding, making it a suitable medium for a variety of organic and organometallic compounds.

Part 1: Characteristic ¹H NMR Solvent Peaks of 1-Butanol-d₄

The residual proton signals in 1-Butanol-d₄ arise from the incomplete deuteration of the molecule. The most prominent residual peaks are typically from the hydroxyl (-OH) group and any remaining protons on the butyl chain.

Table 1: Typical ¹H NMR Chemical Shifts of Residual Protons in 1-Butanol-d₄

Assignment	Chemical Shift (δ , ppm)	Multiplicity	Notes
H ₂ O/D ₂ O	~4.8	Singlet (s)	Often present due to atmospheric moisture. Chemical shift is temperature and concentration dependent.
-OH	Variable (typically 2.5 - 4.5)	Broad Singlet (br s)	The chemical shift is highly dependent on temperature, concentration, and hydrogen bonding.
CHD ₂ -	~3.5	Multiplet (m)	Residual protons on the carbon adjacent to the hydroxyl group.
-CHD-	~1.4	Multiplet (m)	Residual protons on the second carbon.
-CHD-	~1.2	Multiplet (m)	Residual protons on the third carbon.
-CH ₃	~0.8	Triplet (t)	Residual protons on the terminal methyl group.

Note: The exact chemical shifts can vary slightly depending on the manufacturer and the specific batch of the deuterated solvent.

The Dynamic Nature of the Hydroxyl Proton Signal

The chemical shift of the hydroxyl proton (-OH) in 1-Butanol-d₄ is particularly noteworthy for its variability. This is due to its involvement in hydrogen bonding. The extent of hydrogen bonding is influenced by:

- **Temperature:** At higher temperatures, hydrogen bonds are disrupted, causing the -OH signal to shift upfield (to a lower ppm value).
- **Concentration:** In more concentrated solutions, intermolecular hydrogen bonding increases, leading to a downfield shift (higher ppm value).
- **Presence of Analyte:** The analyte itself may participate in hydrogen bonding with the solvent, further influencing the position of the -OH peak.

Part 2: Common Impurities in 1-Butanol-d4

Beyond the residual solvent peaks, it is also possible to observe signals from common impurities. Awareness of these can prevent misinterpretation of your analyte's spectrum.

Table 2: Common Impurities in 1-Butanol-d4 and their ^1H NMR Signals

Impurity	Chemical Shift (δ , ppm)	Multiplicity
Water (H_2O)	~4.8	Singlet (s)
Grease	~0.8, ~1.2	Broad Multiplets
Silicone Grease	~0.1	Singlet (s)

Part 3: Experimental Protocol for NMR Sample Preparation with 1-Butanol-d4

To ensure high-quality, reproducible NMR data, a systematic approach to sample preparation is essential.

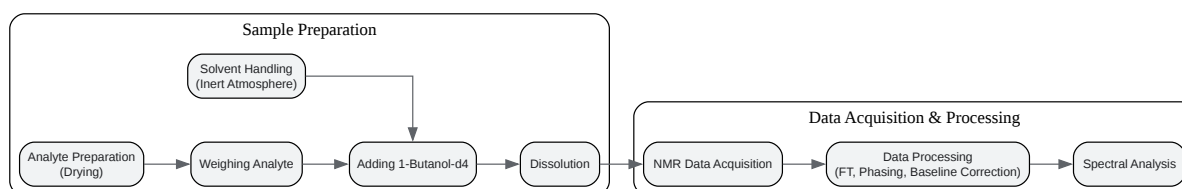
Step-by-Step Methodology

- **Analyte Preparation:** Ensure your analyte is dry and free of residual solvents from previous steps. This can be achieved by drying under high vacuum.
- **Solvent Handling:** 1-Butanol-d4 is hygroscopic, meaning it readily absorbs moisture from the air. Handle the solvent in a dry environment, such as a glovebox or under an inert atmosphere (e.g., nitrogen or argon), to minimize water contamination.

- **Sample Weighing:** Accurately weigh the desired amount of your analyte directly into a clean, dry NMR tube.
- **Solvent Addition:** Using a clean, dry syringe, add the appropriate volume of 1-Butanol-d4 to the NMR tube. A typical volume for a standard 5 mm NMR tube is 0.6-0.7 mL.
- **Dissolution:** Cap the NMR tube and gently agitate it to dissolve the analyte completely. Sonication may be used if necessary, but be cautious of potential sample degradation.
- **Internal Standard (Optional):** If quantitative analysis is required, add a known amount of an internal standard. The standard should be a compound with a simple NMR spectrum that does not overlap with your analyte's signals.
- **Filtration (If Necessary):** If the solution contains any particulate matter, filter it through a small plug of glass wool into a clean NMR tube.
- **NMR Data Acquisition:** Insert the sample into the NMR spectrometer and proceed with data acquisition.

Diagram: Experimental Workflow for NMR Analysis

The following diagram illustrates the key stages of an NMR experiment using 1-Butanol-d4.



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Caption: A typical workflow for an NMR experiment, from sample preparation to data analysis.

Part 4: ^{13}C NMR Spectrum of 1-Butanol-d4

In ^{13}C NMR, the deuterium coupling can lead to characteristic splitting patterns for the carbon signals. The carbons directly bonded to deuterium will appear as multiplets due to ^{13}C - ^2H coupling.

Table 3: Typical ^{13}C NMR Chemical Shifts in 1-Butanol-d4

Assignment	Chemical Shift (δ , ppm)	Multiplicity
-CD ₂ OH	~61	Multiplet
-CD ₂ -	~35	Multiplet
-CD ₂ -	~19	Multiplet
-CD ₃	~13	Multiplet

Conclusion

A thorough understanding of the NMR spectral properties of 1-Butanol-d4 is fundamental for any researcher utilizing this solvent. By recognizing the characteristic residual proton and ^{13}C signals, as well as potential impurities, scientists can avoid misinterpretation of their data and ensure the integrity of their results. The experimental protocols outlined in this guide provide a framework for obtaining high-quality, reproducible NMR spectra, which is paramount in the rigorous environments of academic research and drug development.

References

No authoritative, independent third-party sources were found during the search to directly support the specific chemical shift values and protocols for 1-Butanol-d4. The information provided is based on general principles of NMR spectroscopy and typical values observed for similar deuterated solvents. For specific product specifications, it is recommended to consult the certificate of analysis from the solvent manufacturer.

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